

# Physical characteristics of 4-Chloro-8-methoxyquinoline (melting point, solubility)

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## Compound of Interest

Compound Name: 4-Chloro-8-methoxyquinoline

Cat. No.: B022261

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## A Technical Guide to the Physical Characteristics of 4-Chloro-8-methoxyquinoline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the known physical characteristics of **4-Chloro-8-methoxyquinoline**, focusing on its melting point and solubility. Due to the limited availability of specific experimental data for this compound, this document also furnishes detailed, standardized protocols for the experimental determination of these properties, alongside data for structurally similar compounds to provide a comparative context.

## Physical and Chemical Properties

**4-Chloro-8-methoxyquinoline** is a halogenated heterocyclic compound. A summary of its key identifiers and computed properties is presented in Table 1.

Table 1: Key Identifiers and Computed Properties of **4-Chloro-8-methoxyquinoline**

Property	Value	Source
IUPAC Name	4-chloro-8-methoxyquinoline	PubChem[1]
Molecular Formula	C <sub>10</sub> H <sub>8</sub> ClNO	PubChem[1]
Molecular Weight	193.63 g/mol	PubChem[1]
CAS Number	16778-21-5	Sigma-Aldrich
Physical Form	Solid	Sigma-Aldrich
InChI Key	LCYDNBWXXPOMQL-UHFFFAOYSA-N	PubChem[1]

## Melting Point

A definitive, experimentally determined melting point for **4-Chloro-8-methoxyquinoline** is not readily available in the surveyed literature. However, the melting point of a closely related compound, 4-Chloro-8-methoxy-2-methylquinoline, is reported to be in the range of 89-93°C. This suggests that the melting point of **4-Chloro-8-methoxyquinoline** is likely to be in a similar range.

Table 2: Melting Point of a Structurally Related Compound

Compound	Melting Point (°C)
4-Chloro-8-methoxy-2-methylquinoline	89-93

## Solubility Profile

Specific quantitative solubility data for **4-Chloro-8-methoxyquinoline** in common organic solvents is not extensively documented. However, based on its chemical structure—a chlorinated quinoline with a methoxy group—a degree of solubility in polar organic solvents can be anticipated.

To provide a practical reference, the solubility of a structurally analogous compound, 5-chloro-8-hydroxyquinoline (cloxiquine), has been studied. The mole fraction solubility of cloxiquine at 298.15 K in various solvents is presented in Table 3. While not directly transferable, this data

offers valuable insights into the types of solvents that are likely to be effective for **4-Chloro-8-methoxyquinoline**. The general trend for cloxiquine shows higher solubility in solvents like 1,4-dioxane and acetate esters, and lower solubility in alcohols.

Table 3: Mole Fraction Solubility of 5-Chloro-8-hydroxyquinoline (Form I) at 298.15 K

Solvent	Mole Fraction Solubility
1,4-dioxane	0.0751
2-ethoxyethanol	0.0333
n-propyl acetate	0.0297
2-methoxyethanol	0.0291
ethyl acetate	0.0269
methyl acetate	0.0245
isopropyl acetate	0.0232
acetone	0.0200
n-propanol	0.0076
ethanol	0.0058
isopropanol	0.0045
methanol	0.0042

## Experimental Protocols

The following sections detail standardized experimental procedures for the determination of melting point and solubility.

### Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity. Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C.

#### 4.1.1 Capillary Method

This is a common and reliable method for determining the melting point of a powdered solid.

#### Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Spatula

#### Procedure:

- Sample Preparation: Finely powder a small amount of the crystalline **4-Chloro-8-methoxyquinoline** using a mortar and pestle.
- Capillary Loading: Tap the open end of a capillary tube into the powdered sample to pack a small amount of the compound into the bottom. The packed sample should be approximately 2-3 mm in height.
- Apparatus Setup:
  - Mel-Temp Apparatus: Insert the capillary tube into the sample holder of the apparatus. Place a calibrated thermometer in the designated port.
  - Thiele Tube: Attach the capillary tube to a thermometer using a rubber band or a small piece of tubing. The sample should be level with the thermometer bulb. Immerse the thermometer and capillary tube in the oil of the Thiele tube, ensuring the rubber band is not submerged.
- Heating:
  - Begin heating the apparatus. For an unknown compound, a rapid initial heating can be used to determine an approximate melting range.

- Allow the apparatus to cool and then repeat the measurement with a fresh sample, heating slowly (approximately 1-2°C per minute) as the temperature approaches the previously determined approximate melting point.
- Observation and Recording:
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
  - Record the temperature at which the last crystal melts (the end of the melting range).

## Solubility Determination

A systematic approach to determining the solubility of a compound in various solvents is crucial for applications in purification, formulation, and analysis.

### 4.2.1 Qualitative Solubility Testing

This procedure provides a general assessment of a compound's solubility in different solvents.

Apparatus and Reagents:

- Small test tubes
- Vortex mixer (optional)
- Spatula
- A selection of solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, dichloromethane, hexane, 5% aq. HCl, 5% aq. NaOH)

Procedure:

- Sample Preparation: Place approximately 10-20 mg of **4-Chloro-8-methoxyquinoline** into a small test tube.
- Solvent Addition: Add 1 mL of the chosen solvent to the test tube.

- **Mixing:** Vigorously agitate the mixture for at least 30 seconds using a vortex mixer or by flicking the test tube.
- **Observation:** Observe the mixture to determine if the solid has dissolved completely.
  - **Soluble:** No solid particles are visible.
  - **Partially Soluble:** Some of the solid has dissolved, but undissolved particles remain.
  - **Insoluble:** The solid does not appear to have dissolved.
- **Systematic Testing:** Repeat the procedure for a range of solvents, progressing from polar to non-polar, and including acidic and basic aqueous solutions to assess the compound's acid-base properties.

#### 4.2.2 Quantitative Solubility Determination (Shake-Flask Method)

This method provides a more precise measurement of a compound's solubility in a specific solvent at a given temperature.

##### Apparatus and Reagents:

- Scintillation vials or small flasks with screw caps
- Constant temperature shaker bath or incubator
- Analytical balance
- Filtration apparatus (e.g., syringe filters)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

##### Procedure:

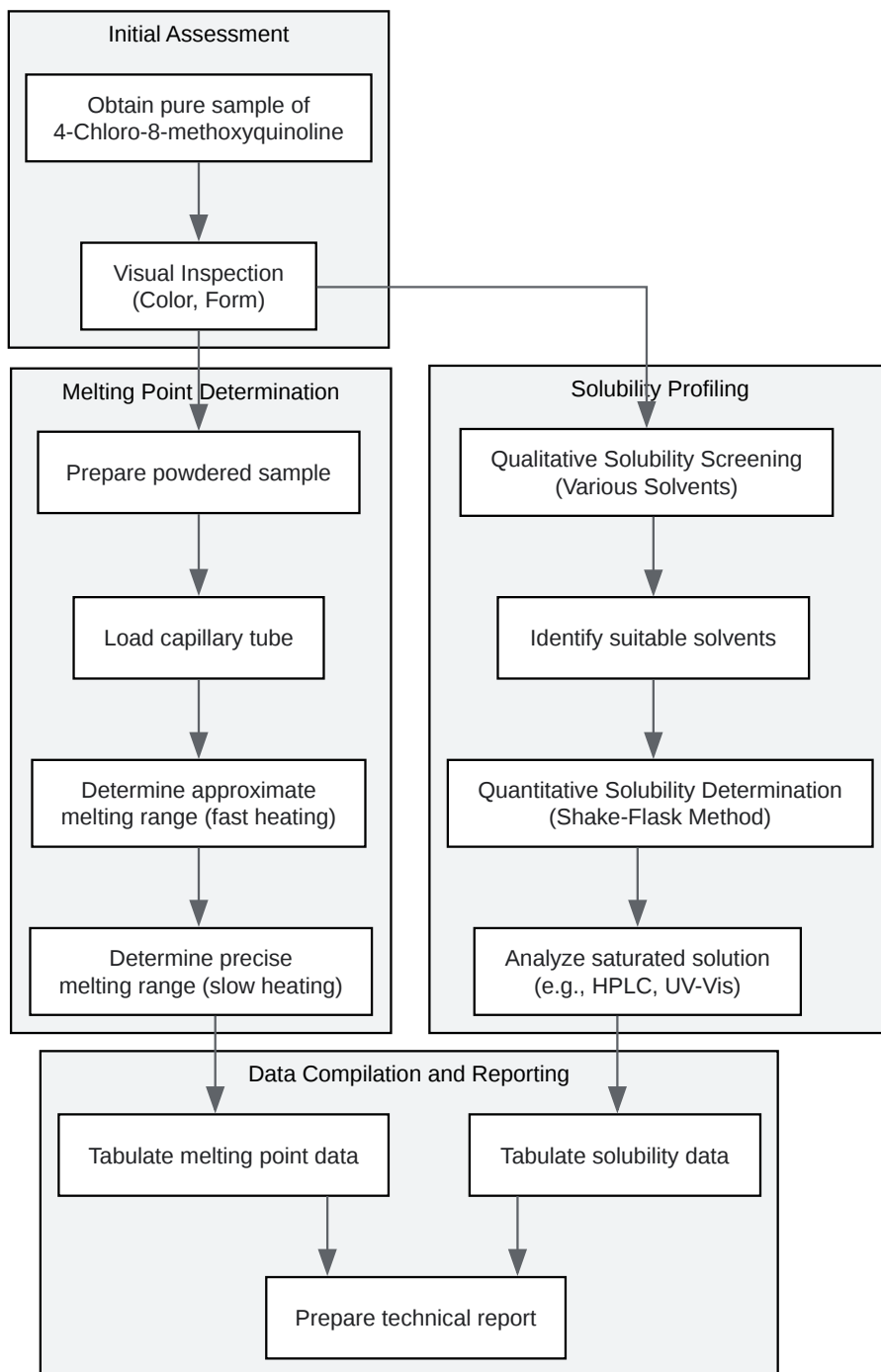
- **Sample Preparation:** Add an excess amount of **4-Chloro-8-methoxyquinoline** to a vial containing a known volume of the desired solvent.

- **Equilibration:** Seal the vials and place them in a constant temperature shaker bath. Agitate the samples for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- **Sample Filtration:** After equilibration, allow the vials to stand undisturbed at the same temperature until the excess solid has settled. Carefully withdraw a sample of the supernatant using a syringe and filter it through a syringe filter (e.g., 0.45  $\mu\text{m}$ ) to remove any undissolved solid.
- **Analysis:** Accurately dilute the filtered solution with a suitable solvent and analyze the concentration of **4-Chloro-8-methoxyquinoline** using a validated analytical method such as HPLC or UV-Vis spectrophotometry.
- **Calculation:** The solubility is calculated from the measured concentration of the saturated solution.

## Experimental Workflow Diagram

The following diagram illustrates a logical workflow for the determination of the physical characteristics of **4-Chloro-8-methoxyquinoline**.

## Workflow for Determining Physical Characteristics of 4-Chloro-8-methoxyquinoline

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Caption: A logical workflow for the experimental determination of the physical characteristics of **4-Chloro-8-methoxyquinoline**.

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## References

- 1. 4-Chloro-8-methoxyquinoline | C<sub>10</sub>H<sub>8</sub>ClNO | CID 12336662 - PubChem [pubchem.ncbi.nlm.nih.gov]
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